

Safety and handling precautions for 5-Chloro-2-methylindole

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Compound of Interest

Compound Name: 5-Chloro-2-methylindole

Cat. No.: B045293

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An In-depth Technical Guide to the Safety and Handling of 5-Chloro-2-methylindole

Disclaimer: This guide is intended for informational purposes for researchers, scientists, and drug development professionals. Specific safety and toxicological data for **5-Chloro-2-methylindole** have not been fully investigated.^[1] The information provided is compiled from Safety Data Sheets (SDS) and data on structurally similar compounds. A thorough risk assessment must be conducted for specific experimental conditions.

Hazard Identification and Classification

5-Chloro-2-methylindole is classified as a hazardous chemical. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), the primary hazards are related to irritation and potential acute toxicity.

GHS Classification Summary:

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed.[2][3]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[2][3]
Serious Eye Damage/Irritation	Category 2	Warning	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity - Single Exposure	Category 3	Warning	H335: May cause respiratory irritation.[2][4]

Physical and Chemical Properties

Understanding the physical properties of **5-Chloro-2-methylindole** is crucial for its safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ ClN	[5][6]
Molecular Weight	165.62 g/mol	[5]
Appearance	Pale orange to pale brown powder or crystalline powder. [6] Also described as light pink to beige-pale brown crystalline powder[7] or pale gray to reddish-gray/yellow-brown crystal powder.	[6][7]
Melting Point	113.0 - 119.0 °C	[6]
	56 - 60 °C / 132.8 - 140 °F	[1]
Boiling Point	273 °C / 523.4 °F @ 760 mmHg	[1]
Purity	≥97.5% or 98%	[6]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential to minimize risk when working with **5-Chloro-2-methylindole**.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: All work, especially weighing and transfers, should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[2] Ensure that eyewash stations and safety showers are readily accessible.[1][2]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][8]
- Skin Protection: A full-sleeved laboratory coat should be worn.[2] Chemical-resistant gloves (e.g., nitrile rubber) must be worn to prevent skin contact.[1]

- Respiratory Protection: If dust is generated or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[\[8\]](#)
[\[9\]](#)

General Handling Procedures

- Avoid direct contact with skin and eyes and inhalation of dust.[\[2\]](#)
- Use appropriate tools (e.g., spatulas) to handle the compound and prevent dust generation.
[\[2\]](#)
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory or areas where chemicals are handled.[\[2\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)

Storage

- Store in a tightly sealed, properly labeled container.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)[\[9\]](#)
- Some suppliers recommend storing in a freezer.[\[1\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[1\]](#)[\[8\]](#)

Emergency and First Aid Protocols

Immediate and appropriate action is critical in the event of exposure.

First Aid Measures

- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)[\[4\]](#) Seek immediate medical attention.[\[1\]](#)

- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[1][8] Remove all contaminated clothing.[10] If skin irritation occurs or persists, get medical advice/attention.[4][8]
- Inhalation: Move the exposed person to fresh air at once.[10] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration.[1][10] Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting.[9][11] Rinse mouth with water.[1][8] Call a POISON CENTER or doctor/physician if you feel unwell.[1][8]

Accidental Release Measures (Spills)

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear the appropriate Personal Protective Equipment (PPE) as outlined in Section 3.1.
- Avoid dust formation.[12]
- Carefully sweep up the solid material and place it in a sealed, labeled container for hazardous waste disposal.[2]
- Clean the spill area thoroughly.

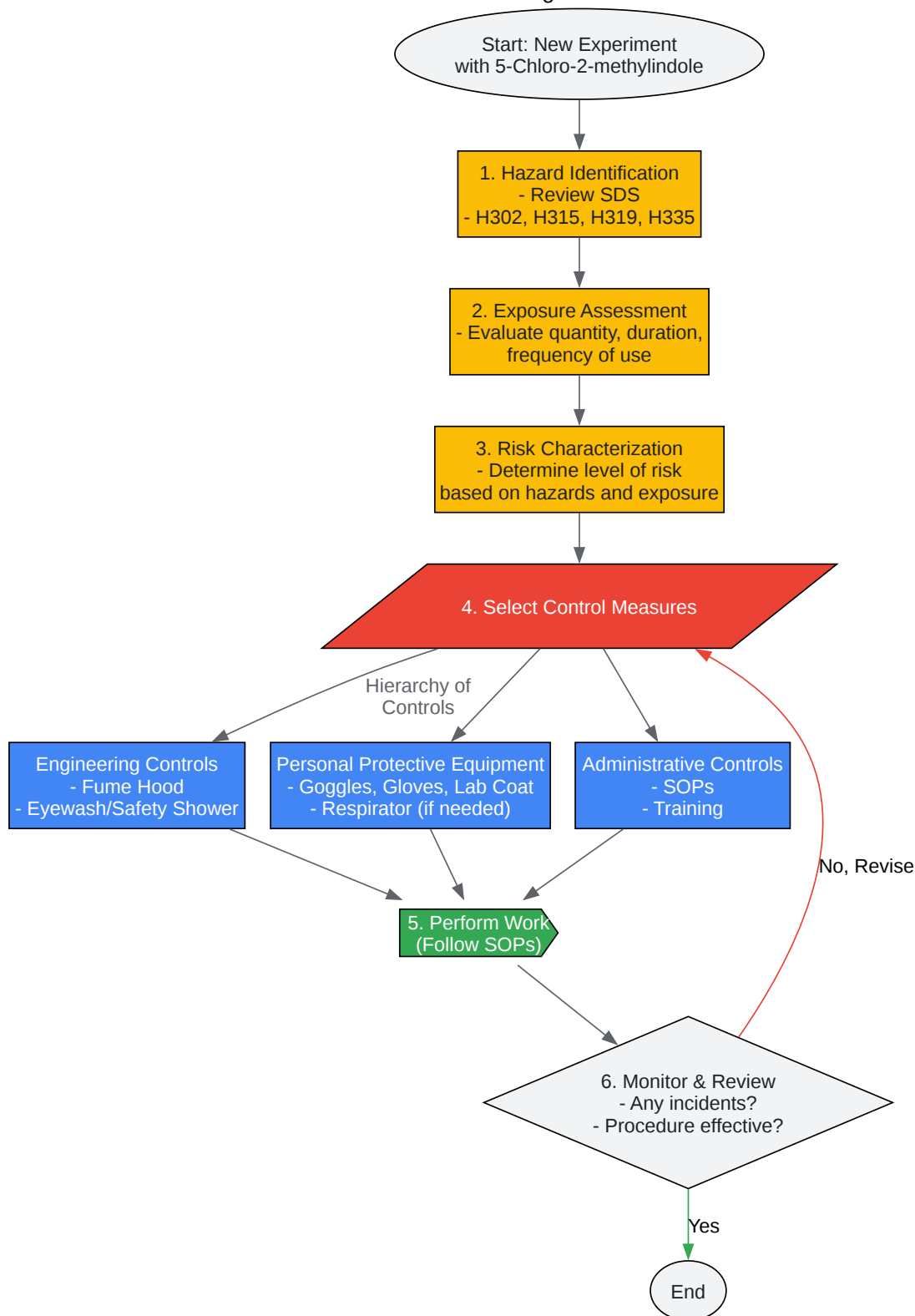
Disposal Considerations

- Dispose of waste material in accordance with all applicable local, state, and federal regulations.[1][2]
- This compound should be treated as hazardous chemical waste.[2] Do not empty into drains.[1]

Risk Management and Workflows

A systematic approach to risk assessment is fundamental for ensuring safety. The following diagram illustrates a logical workflow for handling **5-Chloro-2-methylindole**.

Risk Assessment & Handling Workflow

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Caption: A workflow for risk assessment and safe handling.

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